

A Technical Guide to the Safe Handling of Fmoc-D-Dap(Aloc)-OH

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Compound of Interest

Compound Name: *Fmoc-D-Dap(Aloc)-OH*

Cat. No.: *B613512*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-D-Dap(Aloc)-OH is a derivative of alanine, an amino acid utilized in peptide synthesis and various research applications.^[1] As with any chemical reagent, a thorough understanding of its properties and potential hazards is paramount for ensuring laboratory safety. This guide provides a comprehensive overview of the safety and handling procedures for **Fmoc-D-Dap(Aloc)-OH**, compiled from available safety data sheets and handling guidelines.

Chemical and Physical Properties

A foundational aspect of safe handling is the awareness of the chemical and physical properties of the substance.

Property	Value
CAS Number	178924-05-5
Molecular Formula	C22H22N2O6 ^[2]
Molecular Weight	410.42 g/mol ^[2]
Appearance	White to off-white solid
Melting Point	165 °C
Boiling Point	658.6±55.0 °C (Predicted)
Density	1.298±0.06 g/cm3 (Predicted)
pKa	3.56±0.10 (Predicted)

Hazard Identification and Classification

Fmoc-D-Dap(Aloc)-OH is classified as an irritant. The following table summarizes its hazard statements.

Hazard Class	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritation	H335: May cause respiratory irritation

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the integrity of the compound.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Fmoc-D-Dap(Aloc)-OH**:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with a dust filter if handling large quantities or if dust is generated.

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is in a freezer under -20°C.
- Store under an inert atmosphere.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Firefighting and Accidental Release Measures

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Disposal Considerations

Dispose of this material and its container at a licensed hazardous-waste disposal plant. Disposal should be in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for the safe handling of **Fmoc-D-Dap(Aloc)-OH** in a research environment.



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Caption: A logical workflow for the safe handling of **Fmoc-D-Dap(Aloc)-OH**.

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